

# N-Ethyl-O-toluenesulfonamide CAS number

## 1077-56-1

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### Compound of Interest

Compound Name: *N-Ethyl-O-toluenesulfonamide*

Cat. No.: B095033

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An In-depth Technical Guide to **N-Ethyl-o-toluenesulfonamide** (CAS: 1077-56-1)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**N-Ethyl-o-toluenesulfonamide** (CAS No. 1077-56-1), with the molecular formula C9H13NO2S, is an organic compound belonging to the sulfonamide class.<sup>[1]</sup> It is a derivative of toluene and is characterized by an ethyl group attached to the nitrogen atom of the sulfonamide functional group, which is located at the ortho position of the toluene ring.<sup>[2]</sup> This compound, along with its para-isomer (N-ethyl-p-toluenesulfonamide, CAS No. 80-39-7), is often found in commercial mixtures (CAS No. 8047-99-2).<sup>[3]</sup> It serves as a versatile intermediate in organic synthesis and as a plasticizer.<sup>[1][4]</sup> Its applications span various industries, including pharmaceuticals, agrochemicals, dyes, polymers, and coatings.<sup>[2][5]</sup>

## Chemical and Physical Properties

**N-Ethyl-o-toluenesulfonamide** is typically a viscous, slightly yellow, or straw-yellow transparent liquid.<sup>[1][5]</sup> It is soluble in many organic solvents like ethanol and chloroform but has limited solubility in water.<sup>[2][5]</sup>

## Table 1: Physical Properties of N-Ethyl-o-toluenesulfonamide

Property	Value	Reference
Molecular Weight	199.27 g/mol	<a href="#">[1]</a>
Appearance	Viscous slightly yellow liquid	<a href="#">[1]</a> <a href="#">[4]</a>
Melting Point	18 °C	<a href="#">[6]</a> <a href="#">[7]</a>
Boiling Point	196 °C (at 10 mmHg)	<a href="#">[7]</a> <a href="#">[8]</a>
317.2 °C (Predicted)	<a href="#">[6]</a> <a href="#">[9]</a>	
Density	1.153 g/cm³ (Predicted)	<a href="#">[6]</a> <a href="#">[9]</a>
1.203 at 17.7 °C	<a href="#">[1]</a>	
Flash Point	> 200 °F (> 93.3 °C)	<a href="#">[1]</a>
145.7 °C	<a href="#">[9]</a> <a href="#">[10]</a>	
Vapor Pressure	4.15 mmHg at 25 °C	<a href="#">[1]</a>
Refractive Index	1.526 (25 °C)	<a href="#">[8]</a> <a href="#">[9]</a>
1.540 (25 °C)	<a href="#">[6]</a> <a href="#">[7]</a>	
Viscosity	358 cs (25 °C)	<a href="#">[6]</a> <a href="#">[7]</a>
Water Solubility	< 0.1 mg/mL at 17.8 °C	<a href="#">[1]</a>
1106 mg/L at 25 °C (Estimated)	<a href="#">[11]</a>	

**Table 2: Chemical Specifications of Commercial N-Ethyl-o/p-toluenesulfonamide Mixtures**

Specification	Value	Reference
Purity	≥ 99%	[5]
Isomer Ratio (Ortho/Para)	~65/35 (±3%)	[5]
Meta-isomer Content	≤ 5%	[5]
Water Content	≤ 0.3%	[5]
Ash Content	≤ 0.2%	[5]
Free Acid	≤ 0.1%	[5]
Color (APHA)	≤ 120 Pt/Co	[5]

## Synthesis and Reactions

**N-Ethyl-o-toluenesulfonamide** is primarily a synthetic compound.[12] The sulfonamide group is highly reactive and can participate in nucleophilic substitution, electrophilic aromatic substitution, and condensation reactions.[2]

## General Synthesis

The typical synthesis involves the reaction of o-toluenesulfonyl chloride with ethylamine.[12] This reaction is usually carried out in the presence of a base, such as sodium hydroxide or triethylamine, to neutralize the hydrochloric acid that is formed as a byproduct.[12]

## Oxidative Cyclization

**N-Ethyl-o-toluenesulfonamide** can be used to synthesize N-ethyl saccharin derivatives. One method involves the chromium(VI) oxide-catalyzed oxidation with periodic acid ( $H_5IO_6$ ) in acetonitrile.[8] However, this specific reaction gives a low yield (12%) of N-ethyl saccharin due to competitive oxidation at the N-alkyl group.[8]

## Experimental Protocols

### General Synthesis of N-Ethyl-o-toluenesulfonamide

This protocol describes a generalized method based on common academic and industrial practices for sulfonamide synthesis.

**Materials:**

- o-Toluenesulfonyl chloride
- Ethylamine (aqueous solution or gas)
- A suitable base (e.g., sodium hydroxide, triethylamine)
- An appropriate solvent (e.g., toluene, dichloromethane)
- Water
- Brine (saturated NaCl solution)
- Drying agent (e.g., anhydrous magnesium sulfate, sodium sulfate)

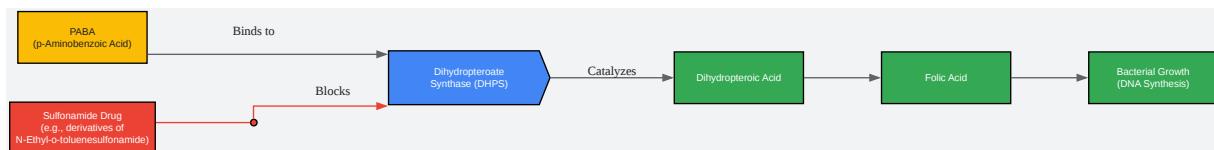
**Procedure:**

- Reaction Setup: In a reaction vessel equipped with a stirrer, thermometer, and addition funnel, dissolve o-toluenesulfonyl chloride in the chosen solvent. Cool the mixture in an ice bath.
- Amine Addition: Slowly add ethylamine to the cooled solution. The reaction is exothermic, so maintain the temperature below 10 °C.
- Base Addition: Concurrently or subsequently, add the base to neutralize the HCl formed during the reaction. If using an aqueous base, ensure efficient stirring.
- Reaction Monitoring: Monitor the reaction progress using a suitable analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC), until the starting material is consumed.
- Work-up:
  - Transfer the reaction mixture to a separatory funnel.
  - Wash the organic layer sequentially with water and brine.

- Separate the organic layer and dry it over an anhydrous drying agent.
- Purification:
  - Filter off the drying agent.
  - Remove the solvent from the filtrate under reduced pressure using a rotary evaporator.
  - The resulting crude product can be further purified by vacuum distillation or column chromatography if necessary.

## Mechanism of Action (Sulfonamide Antimicrobials)

While **N-Ethyl-o-toluenesulfonamide** itself is not a primary antibiotic, its sulfonamide core is the basis for a class of antimicrobial agents.<sup>[5]</sup> These drugs act as competitive inhibitors of the bacterial enzyme dihydropteroate synthase (DHPS).<sup>[13]</sup> DHPS is crucial for the synthesis of folic acid, an essential nutrient for bacterial DNA synthesis and growth. By mimicking the natural substrate, para-aminobenzoic acid (PABA), sulfonamides block the metabolic pathway, leading to bacteriostasis.<sup>[13]</sup>



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Caption: Inhibition of bacterial folic acid synthesis by sulfonamide drugs.

## Applications

**N-Ethyl-o-toluenesulfonamide**'s chemical properties make it useful in a variety of applications:

- Plasticizer: It is a well-known plasticizer for polyamide and cellulose resins, improving the flexibility and durability of materials.[1][4] It is used in hot-melt adhesives, coatings, and printing inks.[14]
- Pharmaceutical Synthesis: The sulfonamide structure is a key building block for various pharmaceuticals, including antimicrobial agents (antibiotics), anti-inflammatory drugs, and diuretics.[2][5]
- Agrochemicals: Derivatives are used in the synthesis of herbicides, fungicides, and insecticides.[2][5]
- Organic Intermediate: It serves as a precursor in the synthesis of dyes, pigments, and other specialty chemicals.[5][15]
- Polymer Chemistry: It can be used as a monomer or modifying agent to incorporate the sulfonamide group into polymers, altering their physical properties for applications like coatings and adhesives.[2]
- Food Contact Materials: It has been used as a component of ink formulations for printing on polypropylene beverage cups.[1]

## Toxicity and Safety Information

**N-Ethyl-o-toluenesulfonamide** is considered a hazardous substance.[16] It can cause skin, eye, and respiratory irritation.[10][16]

## Table 3: Toxicological Data for N-Ethyl-toluenesulfonamide (NETSA) mixtures

Study Type	Effect Observed	LOAEL (Lowest Observed Adverse Effect Level)	Reference
Repeated Dose (Rat)	Acute, transient effects on the central nervous system (lethargy, uncoordinated movements)	18.75 mg/kg bw/day	[3]
90-day Study (Rat)	Subchronic effects (increased relative liver weight in females) indicating liver and kidney toxicity	25 mg/kg bw/day	[3]

#### Safety Precautions:

- **Handling:** Use in a well-ventilated area.[16] Wear appropriate personal protective equipment (PPE), including safety glasses with side shields, chemical-resistant gloves, and respiratory protection if ventilation is inadequate.[10][16] Avoid contact with skin, eyes, and clothing.
- **Storage:** Store in a tightly closed container in a dry, well-ventilated place.[12] It is incompatible with strong oxidizing agents.[12]
- **Fire:** The material is combustible but does not ignite readily.[4][10] Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide for extinguishing.[17]
- **Toxicity Concerns:** Sulfonamides as a class can potentially cause kidney damage and destroy red blood cells upon ingestion.[16] Some data suggests the ortho isomer of NETSA may have a greater potential for mutagenicity and genotoxicity than the para isomer.[3]

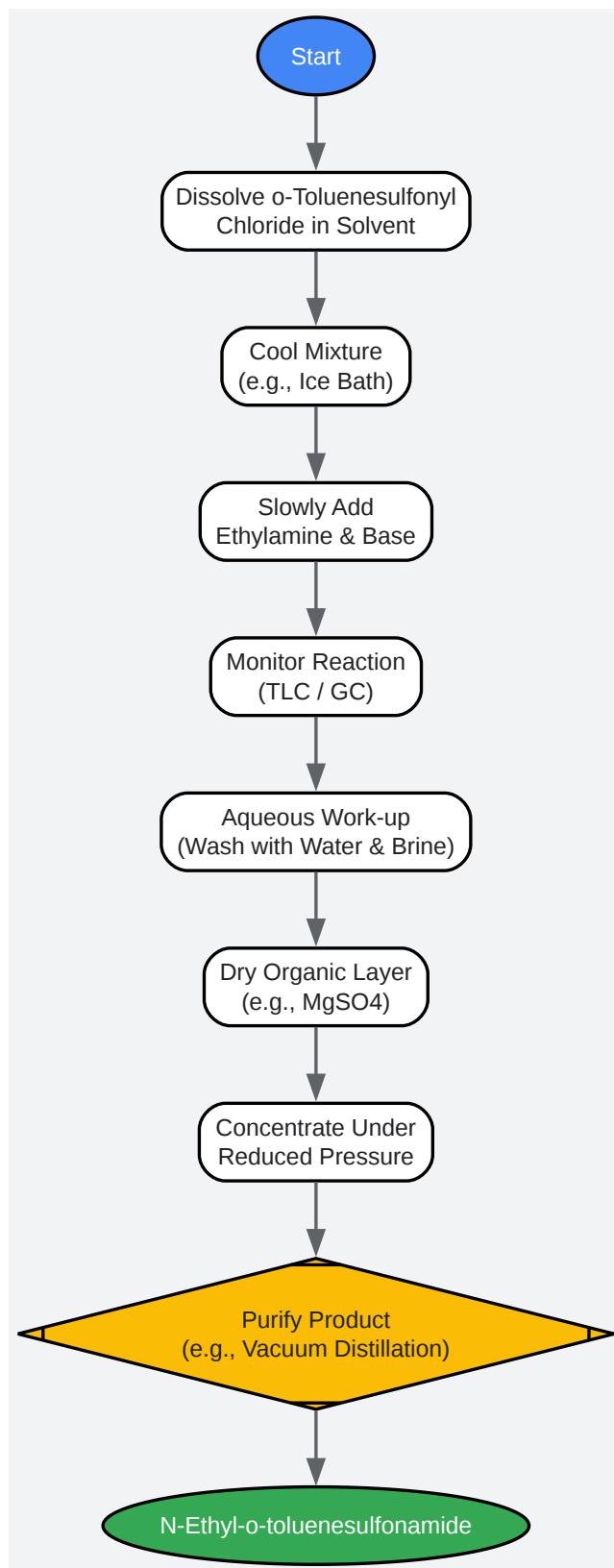
## Spectral Information

Spectral data for **N-Ethyl-o-toluenesulfonamide** is available in various databases.

- Mass Spectrometry (GC-MS, LC-MS): Data is available through PubChem and the MassBank of North America (MoNA).[\[1\]](#)
- NMR Spectroscopy ( $^{13}\text{C}$  NMR): Spectra are available in the Wiley KnowItAll NMR Spectral Library.[\[1\]](#)[\[18\]](#)
- Infrared Spectroscopy (IR): Reference spectra are available in Wiley's KnowItAll IR Spectral Library, including the Sadler databases.[\[18\]](#)

## Appendices

### Diagram: General Synthesis Workflow

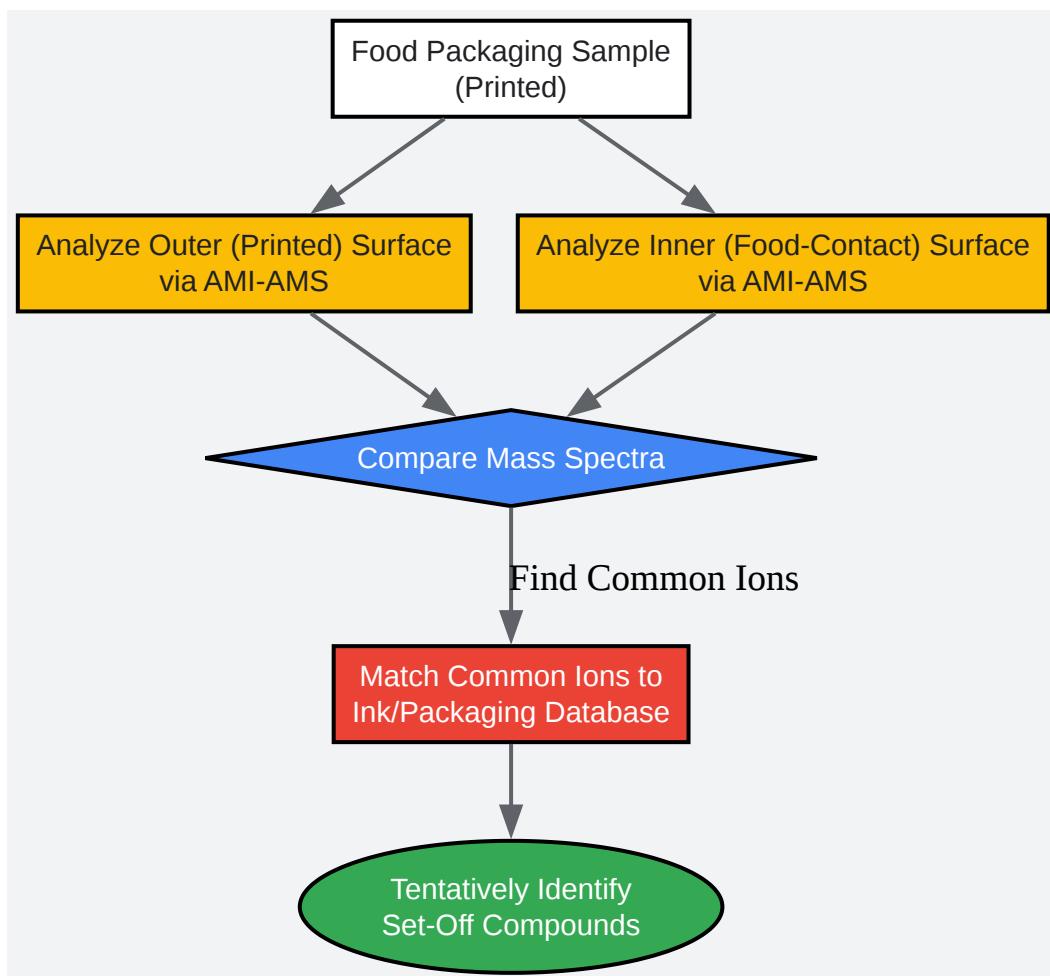


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Caption: General experimental workflow for the synthesis of **N-Ethyl-o-toluenesulfonamide**.

## Diagram: Logic for Identifying Set-Off Compounds

This diagram illustrates the process described for identifying unintentional chemical transfer in food packaging.[19]



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Caption: Workflow for identifying set-off compounds using AMI-AMS.

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